

Essential Safety and Logistical Information for Handling IPI-3063

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Compound of Interest

Compound Name: IPI-3063

Cat. No.: B608120

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **IPI-3063**, a potent and selective phosphoinositide 3-kinase (PI3K) p110 δ inhibitor. Adherence to these procedures is essential to ensure a safe laboratory environment and minimize risks associated with this research chemical.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **IPI-3063**. The following table summarizes the necessary equipment and its purpose.

| PPE Category | Item | Specification and Purpose |
|------------------------|---|--|
| Eye Protection | Safety Glasses with Side Shields or Goggles | Must be worn to prevent eye contact with dust or splashes. |
| Hand Protection | Chemical-resistant Gloves | Nitrile or other appropriate gloves should be worn to prevent skin contact. Change gloves immediately if contaminated. |
| Body Protection | Laboratory Coat | A standard lab coat should be worn to protect street clothing and skin from accidental contamination. |
| Respiratory Protection | Dust Mask or Respirator | Recommended when handling the solid form to avoid inhalation of dust particles. Use in a well-ventilated area or under a fume hood. |

Hazard Identification and First Aid

While a full toxicological profile for **IPI-3063** is not available, it should be handled as a potentially hazardous substance. The following table outlines immediate first aid measures in case of exposure.

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention. |
| Skin Contact | Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. |

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **IPI-3063** and ensuring laboratory safety.

Handling:

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, especially when working with the solid compound to minimize dust inhalation.
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage:

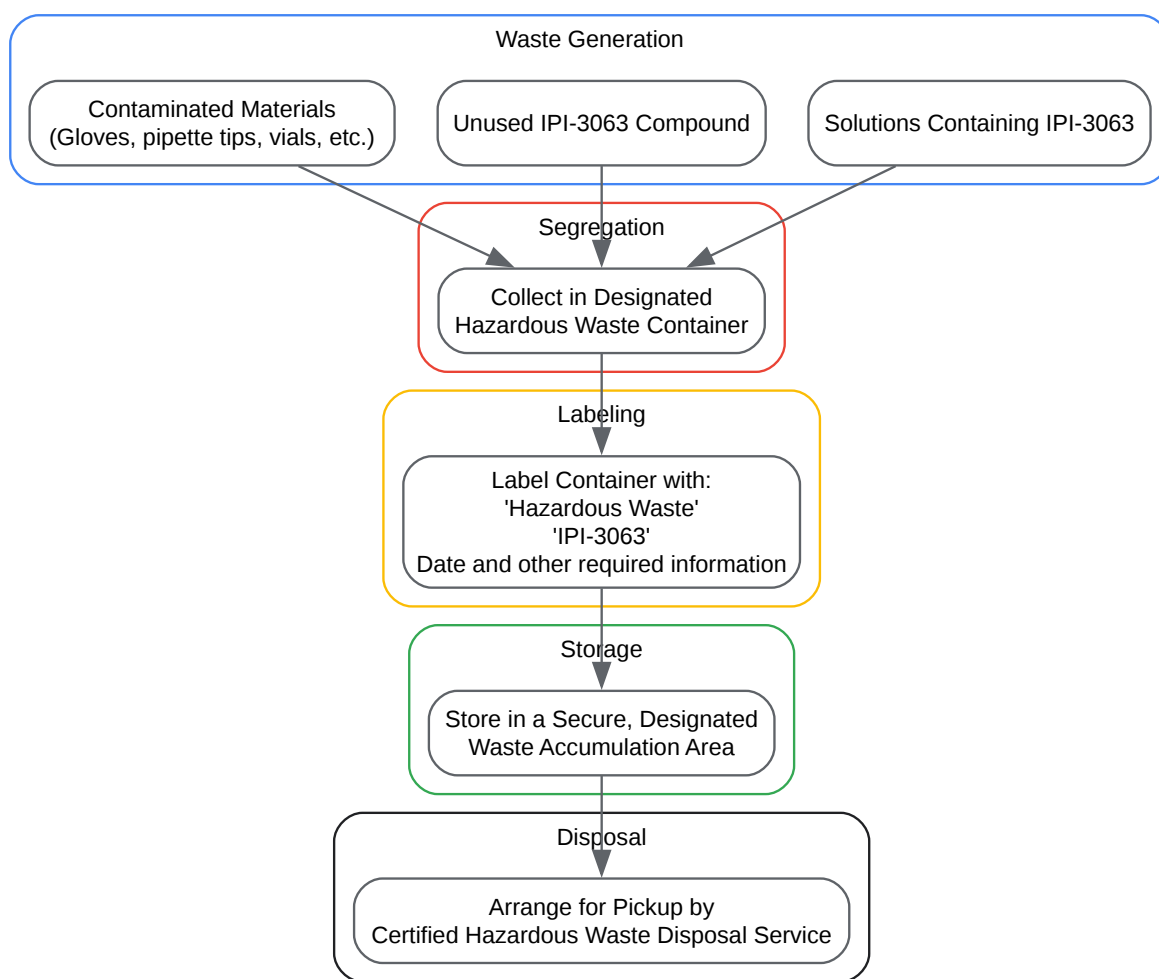
- Store in a tightly sealed container.
- Keep in a dry, cool, and well-ventilated place.

- Recommended long-term storage is at -20°C.

Disposal Plan

All waste containing **IPI-3063** must be treated as hazardous chemical waste and disposed of in accordance with federal, state, and local regulations.

Operational Disposal Workflow:



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Operational Workflow for **IPI-3063** Waste Disposal.

Step-by-Step Disposal Protocol:

- Segregation: Collect all materials contaminated with **IPI-3063**, including unused compound and solutions, in a dedicated, leak-proof, and clearly labeled hazardous waste container.
- Labeling: Ensure the waste container is accurately labeled with "Hazardous Waste," the chemical name "**IPI-3063**," and the accumulation start date.
- Storage: Store the sealed waste container in a designated and secure satellite accumulation area, away from incompatible materials.
- Disposal: Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste. Do not dispose of **IPI-3063** down the drain or in regular trash.

Experimental Protocols Cited

While specific experimental protocols for **IPI-3063** are highly dependent on the research context, a general protocol for preparing a stock solution is provided below.

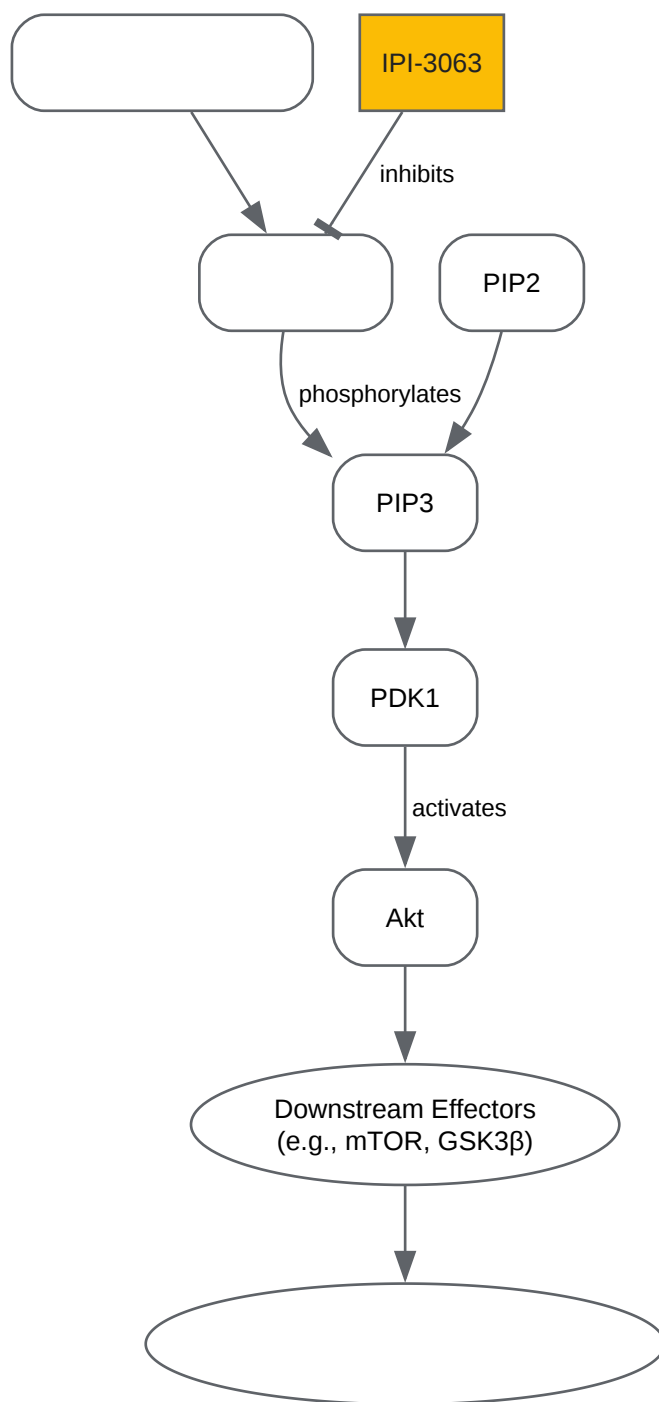
Preparation of a 10 mM Stock Solution in DMSO:

- Materials: **IPI-3063** (solid), Dimethyl sulfoxide (DMSO), appropriate volumetric flask, and a calibrated balance.
- Calculation: Determine the required mass of **IPI-3063** for the desired volume and concentration. The molecular weight of **IPI-3063** is approximately 455.52 g/mol .
- Procedure:
 - Under a fume hood, weigh the calculated amount of **IPI-3063**.
 - Carefully transfer the solid to the volumetric flask.
 - Add a portion of DMSO to the flask and gently swirl to dissolve the solid.
 - Once dissolved, add DMSO to the final volume mark.

- Cap the flask and invert several times to ensure a homogenous solution.
- Store the stock solution at -20°C.

Signaling Pathway Visualization:

The following diagram illustrates the signaling pathway inhibited by **IPI-3063**.



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PI3K Signaling Pathway and **IPI-3063** Inhibition.

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